

Application Notes and Protocols: Preparation of Calcein Sodium Salt Solution for Injection

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Compound of Interest

Compound Name: Calcein Sodium Salt

Cat. No.: B15551754

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Introduction

Calcein sodium salt is a fluorescent dye that binds to calcium and is widely utilized in biomedical research. Its primary application is as an in vivo label for newly formed bone, enabling the dynamic histomorphometric analysis of bone formation rates. Upon injection, calcein is incorporated into areas of active mineralization. By administering sequential doses of calcein, researchers can measure the distance between the fluorescent labels to calculate the rate of bone apposition. This document provides detailed protocols for the preparation and administration of **calcein sodium salt** solutions for injection in animal models.

Data Presentation

Table 1: Reagent and Solution Composition

Reagent	Component	Concentration/Amount	Purpose
Calcein Solution (Mice)	Calcein Sodium Salt	2-3 mg/mL	Fluorescent bone label
Sodium Bicarbonate	1-2 mg/mL	Buffering agent to aid dissolution	
0.9% Sterile Saline	q.s. to final volume	Vehicle	
Calcein Solution (Rats)	Calcein Sodium Salt	10 mg/mL	Fluorescent bone label
Sodium Bicarbonate	5 mg/mL	Buffering agent to aid dissolution	
0.9% Sterile Saline	q.s. to final volume	Vehicle	

Table 2: Dosing and Administration Parameters

Parameter	Mice	Rats
Dosage	20-30 mg/kg body weight	10 mg/kg body weight
Injection Volume	0.1 mL per 10 g body weight	0.1 mL per 100 g body weight
Route of Administration	Intraperitoneal (IP) or Subcutaneous (SC)	Intraperitoneal (IP)
Injection Needle	29G insulin syringe	29G insulin syringe

Experimental Protocols

Protocol 1: Preparation of Calcein Sodium Salt Solution for Injection in Mice

Materials:

- Calcein sodium salt
- Sodium bicarbonate

- Sterile 0.9% saline solution
- Sterile conical tubes (15 mL or 50 mL)
- Magnetic stirrer and stir bar (optional)
- Sterile syringe filter (0.22 μ m)
- Sterile syringes and needles (29G)

Procedure:

- **Weighing Components:** For a final concentration of 2 mg/mL calcein, weigh 20 mg of **calcein sodium salt** and 10 mg of sodium bicarbonate for a final volume of 10 mL.[\[1\]](#)
- **Dissolution:**
 - Add the sodium bicarbonate to 10 mL of 0.9% sterile saline in a sterile conical tube. Mix until dissolved.
 - Add the **calcein sodium salt** to the sodium bicarbonate solution.
 - Vortex or stir the solution until the calcein is completely dissolved. This may take some time, and gentle warming or stirring for up to 4 hours can aid dissolution.
- **Sterilization:** Filter the solution through a 0.22 μ m sterile syringe filter into a new sterile tube to ensure sterility for injection.
- **Storage:** The solution should ideally be made fresh for each use.[\[2\]](#) However, it can be stored in frozen aliquots for future use.[\[1\]](#) When stored at -20°C, stock solutions should be used within one month. For longer-term storage at -80°C, use within 6 months.

Protocol 2: Administration of Calcein Solution to Mice

Procedure:

- **Animal Handling:** Weigh the mouse to determine the correct injection volume (0.1 mL per 10 g of body weight).[\[1\]](#)

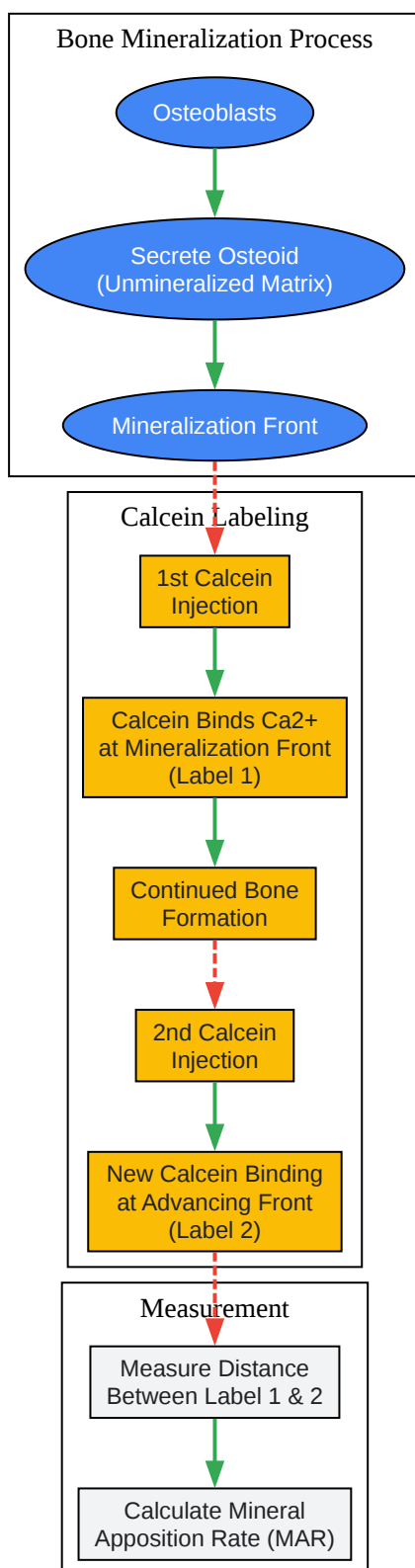
- Injection:
 - For intraperitoneal (IP) injection, gently restrain the mouse and inject the solution into the lower abdominal quadrant, avoiding the midline to prevent bladder puncture.
 - For subcutaneous (SC) injection, lift the skin between the shoulder blades to form a tent and insert the needle at the base.
- Timing of Injections: For dynamic bone histomorphometry, two injections are typically given. The interval between injections depends on the experimental design and the age of the animals. For example, in 12-16 week old mice, injections can be given 10 and 3 days before euthanasia.[2] For younger mice, the interval may be shorter, such as 6 and 2 days before euthanasia.

Visualizations



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Caption: Experimental workflow for in vivo bone labeling using **calcein sodium salt**.



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Caption: Conceptual diagram of dual calcein labeling to measure bone formation rate.

Discussion

The protocols outlined above are standard procedures for using **calcein sodium salt** as an in vivo bone label. The precise concentrations, dosages, and injection intervals may need to be optimized depending on the specific animal model, age, and experimental goals. It is crucial to ensure the complete dissolution of calcein, as undissolved particles can cause irritation or inaccurate labeling. The use of sodium bicarbonate helps to raise the pH and facilitate the dissolution of calcein in saline.

While primarily used for bone labeling, calcein's calcium-binding properties also make it a useful tool in other research areas, such as studying membrane integrity and permeability in liposomes and cells. However, for intracellular applications, the membrane-permeant form, calcein AM, is typically used, as the sodium salt is membrane-impermeant.

Safety Precautions: As with all laboratory procedures, appropriate personal protective equipment should be worn. While calcein is not considered highly toxic, the toxicological properties have not been fully investigated. Handle the compound and solutions with care and dispose of waste according to institutional guidelines.

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References

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